

Preliminary Research on 2-Methylhexanamide: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylhexanamide

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Abstract

2-Methylhexanamide is a simple branched-chain fatty amide. While direct and specific applications of **2-Methylhexanamide** are not extensively documented in publicly available scientific literature, this guide provides a comprehensive overview of its known chemical and physical properties. In the absence of direct application data, this document explores the applications of structurally similar compounds and derivatives, offering potential avenues for future research and development. This guide adheres to a technical format, presenting quantitative data in structured tables and illustrating relevant chemical processes with diagrams.

Physicochemical Properties of 2-Methylhexanamide

A summary of the key physicochemical properties of **2-Methylhexanamide** is presented in Table 1. This data is essential for understanding its behavior in chemical and biological systems.

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ NO	PubChem[1]
Molecular Weight	129.20 g/mol	PubChem[1]
IUPAC Name	2-methylhexanamide	PubChem[1]
CAS Number	20923-63-1	PubChem[1]
SMILES	<chem>CCCCCC(C)C(=O)N</chem>	PubChem[1]
XLogP3-AA	1.6	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	4	PubChem[1]

Synthesis of 2-Methylhexanamide

A standard laboratory synthesis of **2-Methylhexanamide** would typically involve the amidation of 2-methylhexanoic acid. While a specific detailed protocol for this exact compound is not readily available in the searched literature, a general synthetic workflow is outlined below.

General Experimental Protocol for Amidation

The synthesis of amides from carboxylic acids is a fundamental transformation in organic chemistry. One common method is the activation of the carboxylic acid followed by reaction with an amine.

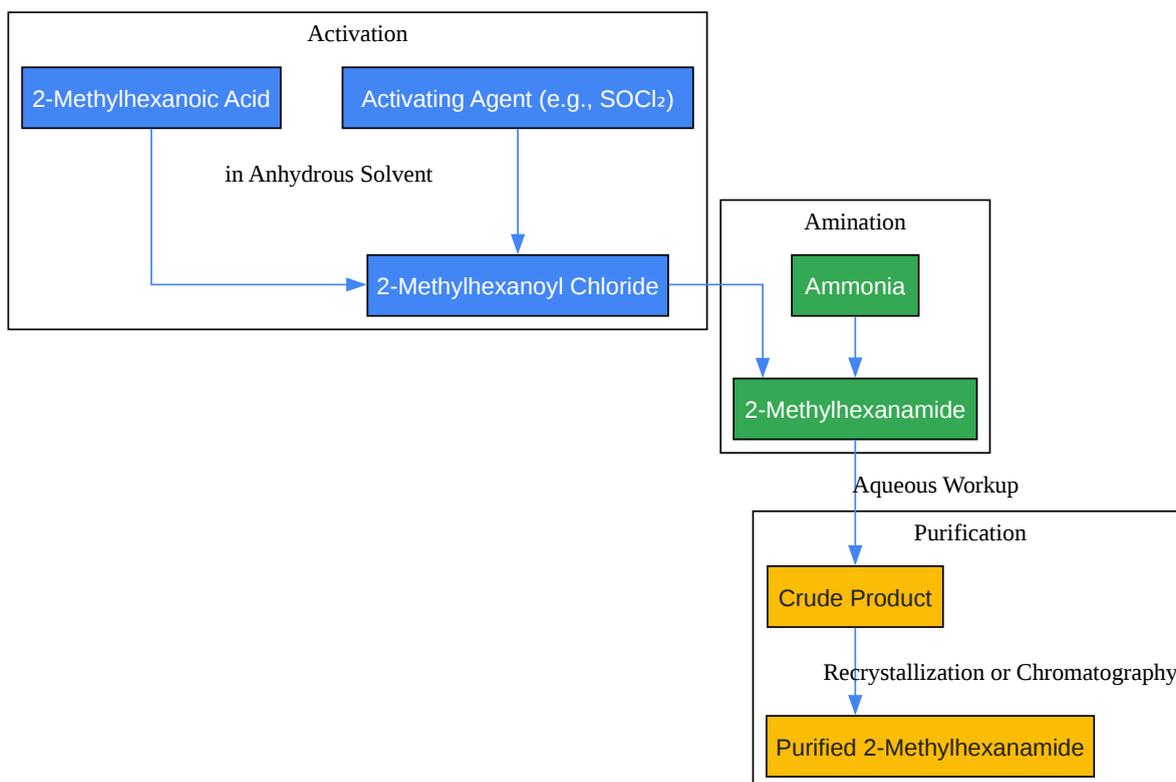
Materials:

- 2-Methylhexanoic acid
- Thionyl chloride (SOCl₂) or a similar activating agent (e.g., oxalyl chloride, DCC)
- Ammonia (or an ammonium salt)

- Anhydrous aprotic solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF))
- Aqueous base (e.g., sodium bicarbonate)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- **Activation of Carboxylic Acid:** 2-Methylhexanoic acid is dissolved in an anhydrous aprotic solvent. An activating agent, such as thionyl chloride, is added dropwise at a controlled temperature (often 0 °C) to form the acyl chloride.
- **Amination:** The activated acyl chloride is then reacted with an excess of ammonia (or an ammonium salt) to form **2-Methylhexanamide**. This reaction is typically exothermic and may require cooling.
- **Workup:** The reaction mixture is quenched with water or an aqueous base to neutralize any remaining acid chloride and acid byproducts. The organic layer is separated, washed with brine, and dried over an anhydrous drying agent.
- **Purification:** The solvent is removed in vacuo, and the crude product can be purified by recrystallization or column chromatography to yield pure **2-Methylhexanamide**.



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General Synthetic Workflow for **2-Methylhexanamide**.

Applications of Structurally Related Compounds

While direct applications of **2-Methylhexanamide** are not well-documented, its isomers and N-substituted derivatives have found utility in various research and development areas. These applications provide a basis for potential future investigation into **2-Methylhexanamide** itself.

N-Substituted Derivatives in Research

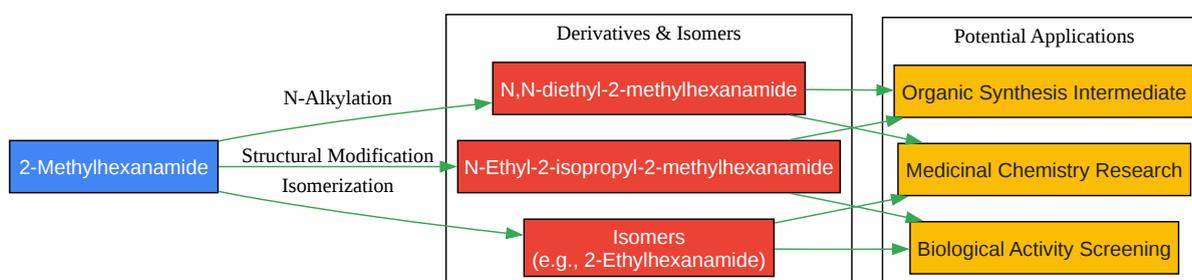
N-substituted derivatives of **2-methylhexanamide**, such as N,N-diethyl-**2-methylhexanamide**, are noted in chemical literature and patents.[2] These compounds are often synthesized for screening in drug discovery programs or as intermediates in the synthesis of more complex molecules. Their altered lipophilicity and steric properties compared to the primary amide can lead to different biological activities.

Another related compound, N-Ethyl-2-isopropyl-**2-methylhexanamide**, is described as a building block in organic synthesis and is investigated for potential biological activity and interactions with macromolecules.[3]

Isomers and their Potential

Various isomers of **2-Methylhexanamide**, such as 2-Ethylhexanamide, N-Methylhexanamide, and others, are cataloged in chemical databases.[4][5][6][7] While specific, large-scale applications are not detailed, their availability suggests their use in exploratory research, potentially as fragments in fragment-based drug design or as starting materials for novel chemical entities.

The relationship and potential for divergent applications based on structural modifications are illustrated in the diagram below.



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